

stability of Mrs 2219 in aqueous solutions

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Compound of Interest

Compound Name: Mrs 2219

Cat. No.: B1676833

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Technical Support Center: MRS 2219

This technical support center provides researchers, scientists, and drug development professionals with guidance on the stability of **MRS 2219** in aqueous solutions. The information is presented in a question-and-answer format to directly address potential issues encountered during experiments.

Frequently Asked Questions (FAQs)

Q1: What is **MRS 2219** and what is its mechanism of action?

MRS 2219 is a synthetic organic compound with the chemical name (R)-3,9-dihydroxy-8-methyl-1,5-dihydro-[1][2][3]dioxaphosphepino[5,6-c]pyridine 3-oxide. It functions as a selective potentiator of ATP-evoked responses at rat P2X₁ receptors, with an EC₅₀ of 5.9 μM.[4][5] P2X₁ receptors are ATP-gated cation channels, and their activation leads to an influx of calcium and sodium ions into the cell, triggering various physiological responses.

Q2: What is the expected stability of **MRS 2219** in aqueous solutions?

While specific stability studies on **MRS 2219** are not readily available in published literature, its chemical structure as a cyclic phosphate ester of a pyridoxal derivative suggests potential for hydrolysis in aqueous environments. The phosphate ester bond is susceptible to cleavage, which can be influenced by pH and temperature.

Studies on related compounds, such as pyridoxal 5'-phosphate (PLP), indicate that the phosphate group can impact stability. For instance, at pH 7, pyridoxal phosphate has been

reported to be less stable than pyridoxal. Additionally, aqueous solutions of PLP are known to be sensitive to light, with degradation observed after just 4 hours of light exposure. Therefore, it is reasonable to hypothesize that **MRS 2219** may also exhibit sensitivity to pH, temperature, and light.

Q3: How should I prepare and store aqueous solutions of **MRS 2219**?

Given the potential for degradation, it is recommended to prepare fresh solutions of **MRS 2219** for each experiment. If storage is necessary, solutions should be kept at -20°C or lower. Based on data for similar compounds, it is crucial to protect solutions from light by using amber vials or wrapping containers in aluminum foil. For dissolving **MRS 2219**, which is a white solid, some suppliers suggest using 1 equivalent of NaOH, indicating that it is more soluble under slightly alkaline conditions. However, the stability at alkaline pH should be carefully evaluated.

Troubleshooting Guide

Issue	Potential Cause	Troubleshooting Steps
Inconsistent or lower-than-expected experimental results.	Degradation of MRS 2219 in aqueous solution.	<ul style="list-style-type: none">• Prepare fresh solutions of MRS 2219 immediately before each experiment.• If using a stock solution, verify its integrity by performing a concentration check using a validated analytical method (e.g., HPLC-UV).• Ensure the pH of your experimental buffer is within a stable range for MRS 2219 (preliminary stability studies are recommended).• Protect all solutions containing MRS 2219 from light at all times.
Precipitation of MRS 2219 in the experimental medium.	Low aqueous solubility at the working concentration or pH.	<ul style="list-style-type: none">• Confirm the solubility of MRS 2219 in your specific buffer system.• Consider using a co-solvent, but first verify its compatibility with your experimental model and its potential impact on MRS 2219 stability.• Adjust the pH of the solution, keeping in mind that this may affect stability.
Gradual loss of activity of a stock solution over time.	Hydrolysis or photodegradation of MRS 2219.	<ul style="list-style-type: none">• Aliquot stock solutions into single-use volumes to avoid repeated freeze-thaw cycles.• Store aliquots at -80°C for long-term storage.• Always store solutions in light-protected containers.

Quantitative Data

As specific quantitative stability data for **MRS 2219** is not publicly available, the following table provides an illustrative example of how such data might be presented. This hypothetical data is based on the expected behavior of a pyridoxal derivative with a cyclic phosphate ester and should be confirmed by experimental studies.

Table 1: Illustrative Stability of **MRS 2219** (1 mg/mL) in Aqueous Buffers at Different Temperatures (Protected from Light)

Buffer (pH)	Temperature	% Remaining after 24 hours	% Remaining after 7 days
pH 5.0 (Acetate)	4°C	98%	92%
	25°C	95%	80%
pH 7.4 (Phosphate)	4°C	95%	85%
	25°C	88%	65%
pH 9.0 (Tris)	4°C	90%	75%
	25°C	75%	40%

Table 2: Illustrative Photostability of **MRS 2219** (1 mg/mL) in pH 7.4 Buffer at 25°C

Condition	% Remaining after 4 hours	% Remaining after 8 hours
Exposed to Ambient Light	85%	70%
Protected from Light	99%	98%

Experimental Protocols

Protocol: Determination of **MRS 2219** Stability in Aqueous Solution using HPLC-UV

This protocol outlines a method to assess the stability of **MRS 2219** under various conditions (e.g., different pH, temperature, and light exposure).

1. Materials and Reagents:

- **MRS 2219**
- HPLC-grade water, acetonitrile, and methanol
- Phosphate buffer salts, acetate buffer salts, and other buffers as required
- Phosphoric acid and sodium hydroxide for pH adjustment
- Calibrated pH meter
- HPLC system with a UV detector and a C18 reverse-phase column

2. Preparation of Solutions:

- Stock Solution (e.g., 1 mg/mL): Accurately weigh **MRS 2219** and dissolve it in a suitable solvent (e.g., 1 eq. NaOH, then dilute with water). Protect from light.
- Buffer Solutions: Prepare a range of aqueous buffers (e.g., pH 4, 5, 6, 7, 7.4, 8, 9).
- Test Solutions: Dilute the **MRS 2219** stock solution with each buffer to the final test concentration (e.g., 100 µg/mL).

3. Stability Study Conditions:

- Temperature: Store aliquots of each test solution at different temperatures (e.g., 4°C, 25°C, 40°C).
- Light Exposure: For photostability testing, expose one set of samples to a controlled light source while keeping a parallel set in the dark.
- Time Points: Collect samples at predetermined time points (e.g., 0, 2, 4, 8, 24, 48, 72 hours, and 7 days).

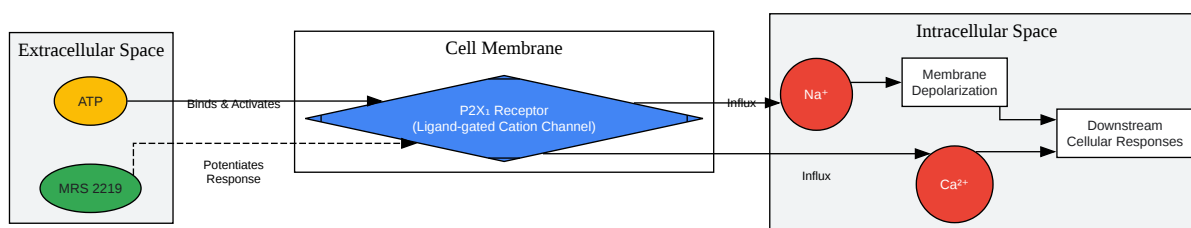
4. HPLC Analysis:

- Mobile Phase: A gradient of an aqueous buffer (e.g., 20 mM phosphate buffer, pH 3.0) and an organic solvent (e.g., acetonitrile or methanol).
- Flow Rate: e.g., 1.0 mL/min
- Column Temperature: e.g., 30°C
- Detection Wavelength: To be determined by UV-Vis spectral analysis of **MRS 2219** (likely around 280 nm or 310 nm based on the pyridoxal structure).
- Injection Volume: e.g., 10 μ L

5. Data Analysis:

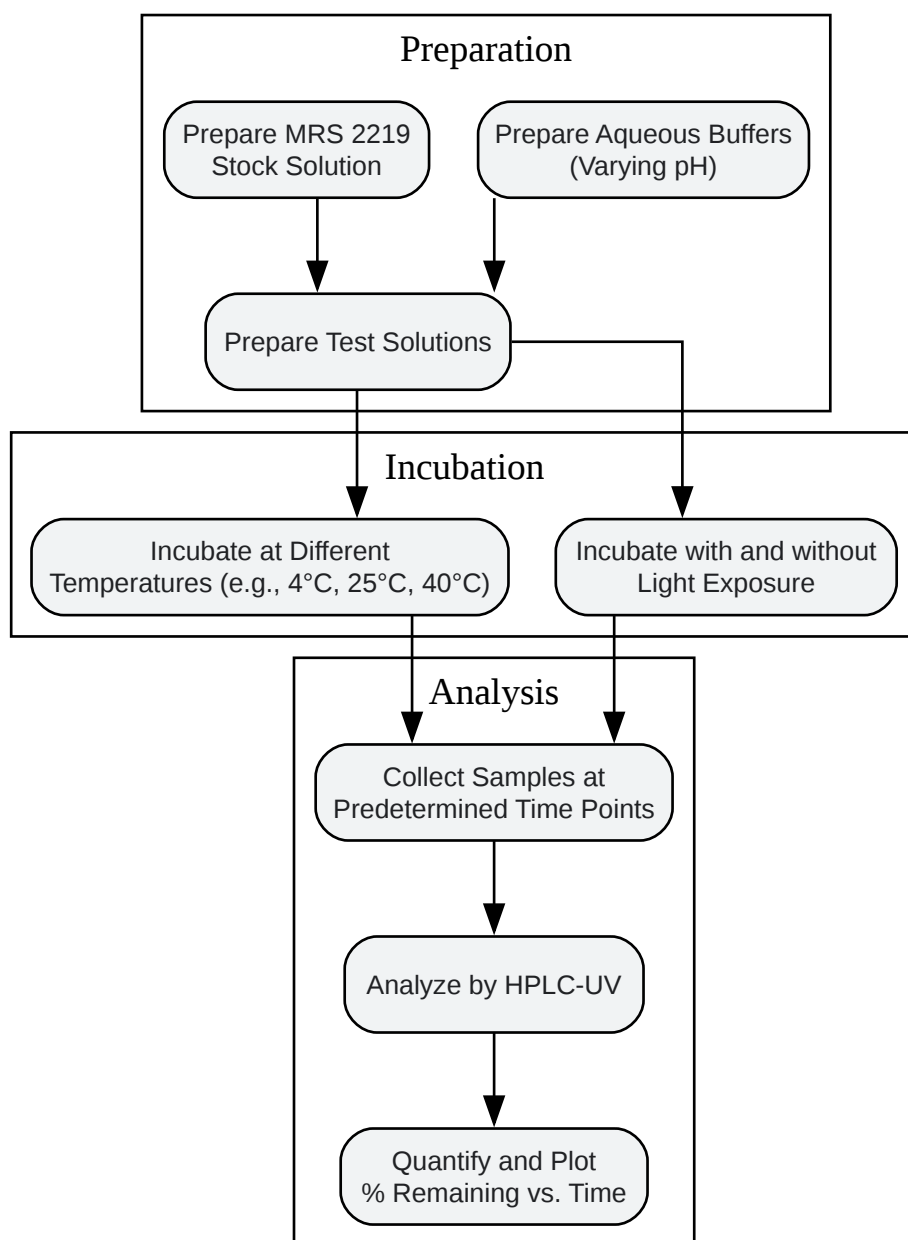
- Create a calibration curve using freshly prepared standards of **MRS 2219**.
- Quantify the concentration of **MRS 2219** in each sample at each time point.
- Calculate the percentage of **MRS 2219** remaining relative to the initial concentration (time 0).
- Plot the percentage remaining versus time to determine the degradation kinetics.

Visualizations



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Caption: P2X₁ Receptor Signaling Pathway.



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Caption: Experimental Workflow for Stability Testing.

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